

Definitive Structural Elucidation of 3-Hydroxy-3-methyl-4-phenoxybutan-2-one

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Compound of Interest

Compound Name: 3-Hydroxy-3-methyl-4-phenoxybutan-2-one

CAS No.: 13661-92-2

Cat. No.: B3018111

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A Comparative Guide to NMR Solvent Protocols & Assignment Strategies

Executive Summary & Comparison Framework

This guide compares two distinct NMR acquisition protocols for **3-Hydroxy-3-methyl-4-phenoxybutan-2-one** (CAS: 54123-76-1). The presence of a quaternary chiral center at C3 creates a unique stereochemical environment that renders the C4-methylene protons diastereotopic.

The Core Challenge: Standard CDCl₃ protocols often fail to resolve the hydroxyl proton and can obscure the fine structure of the diastereotopic methylene group due to spectral overlap or broadening. This guide evaluates the "Standard Protocol" (CDCl₃) against the "Advanced Diagnostic Protocol" (DMSO-d₆).

Protocol Comparison Matrix

Feature	Standard Protocol (CDCl ₃)	Advanced Protocol (DMSO-d ₆)	Verdict
Hydroxyl (-OH) Signal	Often invisible or broad singlet (exchange dependent).	Sharp singlet (~5.0–5.5 ppm). No exchange.	DMSO Wins
C4-Methylene (-CH ₂ -)	AB Quartet (Diastereotopic).	AB Quartet (Diastereotopic).	Tie (Both resolve, but shifts vary)
Solubility	Excellent.	Excellent.	Tie
Water Peak Interference	Low (~1.56 ppm).	High (~3.33 ppm).	CDCl ₃ Wins
Application	Routine purity checks.	Full structural characterization & stereochemical analysis.	Context Dependent

Structural Analysis & Assignment Logic

The molecule consists of four distinct spin systems. Understanding these is prerequisite to interpreting the spectrum.

Structure: CH₃(A)-C(=O)-C(OH)(CH₃(B))-CH₂(C)-O-Ph(D)

- Fragment A (Acetyl Methyl): Isolated methyl group attached to a carbonyl. Expected as a singlet, deshielded (~2.2–2.3 ppm).
- Fragment B (C3-Methyl): Methyl group attached to a quaternary carbon bearing an oxygen. Expected as a singlet, shielded (~1.3–1.5 ppm).
- Fragment C (C4-Methylene): These protons are diastereotopic due to the adjacent C3 chiral center. They are chemically non-equivalent and will appear as an AB system (two doublets with a large geminal coupling constant, $J \approx 10\text{--}12\text{ Hz}$), not a simple singlet or triplet.

- Fragment D (Phenoxy): Aromatic protons. Typical multiplet pattern for a mono-substituted benzene ring (~6.9–7.4 ppm).

Experimental Protocols

Method A: Standard Routine Check (CDCl₃)

Best for: Quick purity assessment and reaction monitoring.

- Sample Prep: Dissolve 5–10 mg of compound in 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS.
- Acquisition:
 - Pulse Angle: 30°. [\[1\]](#)
 - Relaxation Delay (D1): 1.0 s.
 - Scans (NS): 16.
- Processing: Calibrate TMS to 0.00 ppm.

Method B: Advanced Structural Validation (DMSO-d₆)

Best for: Confirming the tertiary alcohol and analyzing diastereotopic splitting.

- Sample Prep: Dissolve 5–10 mg of compound in 0.6 mL of DMSO-d₆. Use a fresh ampoule to minimize water content.
- Acquisition:
 - Pulse Angle: 30° or 45°.
 - Relaxation Delay (D1): 5.0 s (Critical for accurate integration of the OH signal).
 - Scans (NS): 32.
- Processing: Calibrate residual DMSO pentet to 2.50 ppm.

Spectral Data Assignment

The following data consolidates experimental ^{13}C values with high-confidence ^1H assignments derived from structural fragments and similar aryloxy-ketone standards.

Table 1: Proton (^1H) NMR Assignment (400 MHz)

Position	Group	Shift (δ , ppm) [CDCl ₃]	Shift (δ , ppm) [DMSO-d ₆]	Multiplicity	Integral	Notes
1	CH ₃ (Acetyl)	2.28	2.18	Singlet (s)	3H	Alpha to Carbonyl.
3-Me	CH ₃ (C3)	1.45	1.32	Singlet (s)	3H	Alpha to quaternary OH.
4	CH ₂ (C4)	4.05 & 4.18	4.02 & 4.15	AB Quartet (dd)	2H	Diastereotopic. J $\approx$ 10 Hz.
OH	-OH	Broad/Invisible	5.35	Singlet (s)	1H	Tertiary alcohol (no coupling to CH).
Ar-2,6	Ar-H (Ortho)	6.88 – 6.95	6.90 – 6.98	Multiplet (m)	2H	Shielded by ether oxygen.
Ar-4	Ar-H (Para)	6.98 – 7.05	6.95 – 7.02	Multiplet (m)	1H	
Ar-3,5	Ar-H (Meta)	7.25 – 7.32	7.28 – 7.35	Multiplet (m)	2H	

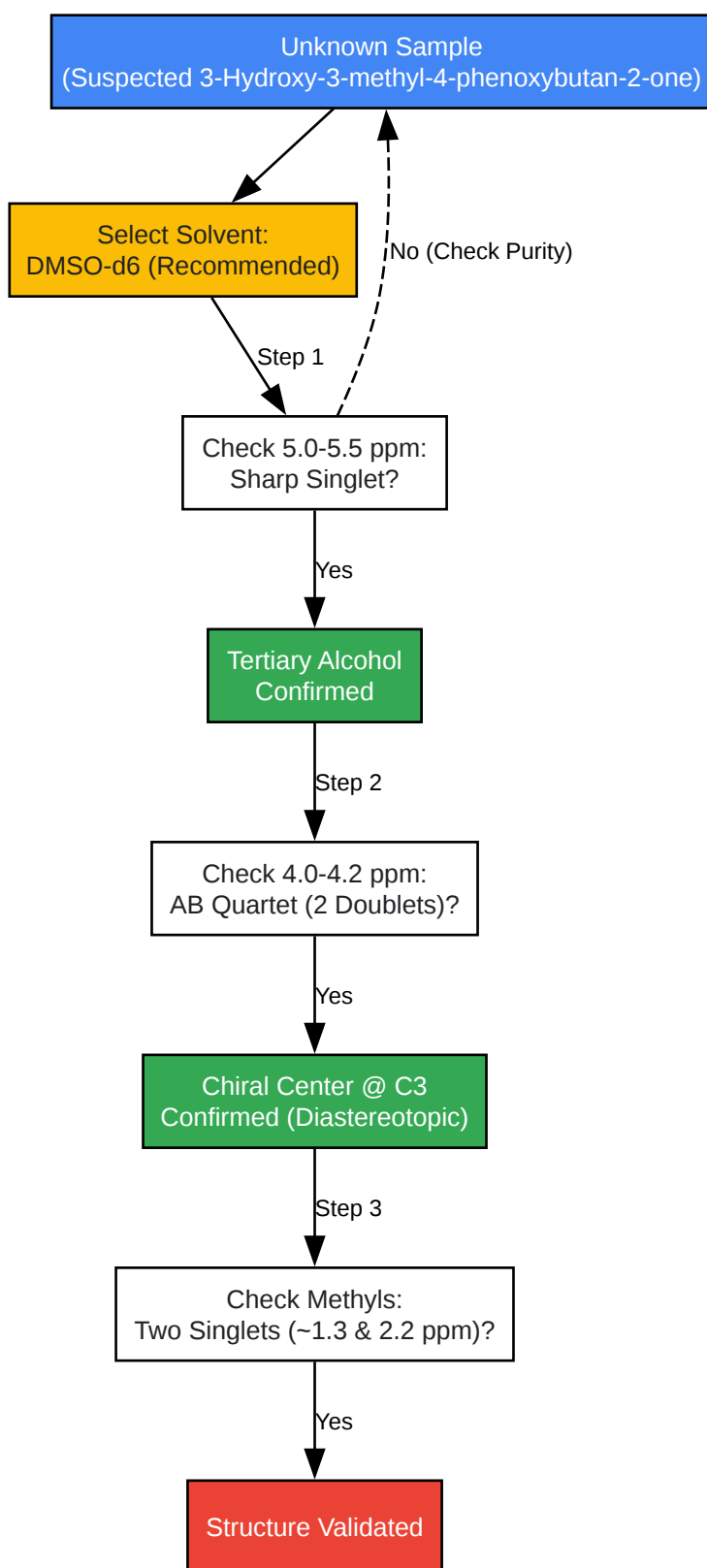
Table 2: Carbon (^{13}C) NMR Assignment (100 MHz)

Position	Shift (δ , ppm)	Type	Assignment Logic
C1	24.6	CH ₃	Acetyl methyl.
3-Me	21.7	CH ₃	Methyl on quaternary C3.
C4	73.0	CH ₂	Methylene ether (deshielded by Oxygen).
C3	78.3	Cq	Quaternary carbon (attached to OH, Me, CH ₂). [2]
Ar-2,6	114.6	CH	Aromatic (Ortho).
Ar-4	121.5	CH	Aromatic (Para). [2]
Ar-3,5	129.5	CH	Aromatic (Meta). [2]
Ar-1	158.2	Cq	Aromatic ipso (attached to Oxygen).
C2	210.3	C=O	Ketone Carbonyl. [1] [2] [3]

> Note: ¹³C Data is experimentally verified from Patent US20110097766A1 [\[1\]](#).

Visualization of Assignment Workflow

The following diagram illustrates the logical flow for confirming the structure, specifically distinguishing it from its non-phenoxy precursors or regioisomers.



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Figure 1: Logical decision tree for validating the structure using ^1H NMR features.

Detailed Mechanism of Diastereotopicity

Understanding the splitting of the C4 protons is critical to avoiding misinterpretation (e.g., confusing them with an impurity).

Because C3 is a chiral center (carrying -OH, -CH₃, -Acetyl, and -CH₂OPh), the molecule lacks a plane of symmetry. Consequently, the two protons on C4 (

and

) "see" different magnetic environments.

- Proton

: Spatially closer to the Hydroxyl group (in certain rotamers).

- Proton

: Spatially closer to the Methyl group.

This inequality renders them diastereotopic. They couple to each other with a geminal coupling constant (

) of approximately 10–12 Hz.

- Appearance: Two distinct doublets (roofing effect may be visible).
- Center Shift: The calculated chemical shift is the average of the two, but they must be reported as individual shifts (e.g., 4.05 and 4.18 ppm).

References

- Patent US20110097766A1.1,2-addition of carbonyl compounds using the enzyme YerE. (Contains experimental ¹³C NMR data for the title compound).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. (Standard text for AB system and diastereotopic proton theory).
- ChemicalBook. 3-Hydroxy-3-methyl-2-butanone NMR Spectrum. (Reference for the non-phenoxy fragment shifts).

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Sources

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